

Application of γ -Bicyclohomofarnesal in Fragrance Chemistry: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bicyclohomofarnesal*

Cat. No.: *B3259781*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

γ -**Bicyclohomofarnesal** is a synthetic bicyclic aldehyde prized in the fragrance industry for its potent and multifaceted ambergris character. Its complex odor profile, ranging from warm, woody, and ambery to subtly animalic and marine, makes it a valuable component in fine fragrance, personal care, and home care products. This document provides detailed application notes and experimental protocols for the effective use of γ -**bicyclohomofarnesal** in fragrance formulations, drawing upon established principles of fragrance chemistry and sensory science.

Chemical and Olfactory Properties

Chemical Name: (1'R,6'S,8'aS)-5,5,8'a-trimethyl-2'-methylenedecahydro-1'H-spiro[furan-2,7'-naphthalen]-1'-ylacetaldehyde CAS Number: 139933-77-2 Molecular Formula: C₁₈H₂₈O₂ Odor Profile: A powerful and complex ambergris scent with woody, dry, and slightly animalic facets. It is often described as having a remarkable diffusive character and excellent substantivity, making it a long-lasting base note.

The olfactory properties of bicyclic fragrance molecules are highly dependent on their stereochemistry. Different isomers of γ -**Bicyclohomofarnesal** can exhibit variations in odor character and intensity. While the primary commercial product possesses the desirable

ambergris note, researchers should be aware that synthetic routes can produce a mixture of isomers, each with a potentially unique scent profile.

Quantitative Data

While specific proprietary data from fragrance houses is often not publicly available, the following table summarizes typical performance characteristics of potent ambergris materials like **γ-Bicyclohomofarnesal** based on industry knowledge and scientific publications.

Parameter	Typical Value/Range	Notes
Odor Threshold	< 1 ng/L in air	Highly potent, effective at very low concentrations.
Substantivity on Fabric	> 48 hours	Excellent longevity, making it suitable for laundry care products.
Recommended Use Level	0.01% - 0.5%	In the finished product, depending on the desired intensity and application.
Tenacity on Skin	8 - 12 hours	Provides a long-lasting warm, ambery dry-down in fine fragrances.

Experimental Protocols

Protocol for Synthesis of **γ-Bicyclohomofarnesal** from Sclareolide

This protocol outlines a common semi-synthetic route from a readily available natural precursor.

Objective: To synthesize **γ-Bicyclohomofarnesal** from (+)-sclareolide.

Materials:

- (+)-Sclareolide

- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent
- Dichloromethane (DCM)
- Silica gel for column chromatography
- Standard laboratory glassware and equipment

Procedure:

- Reduction of Sclareolide:
 - In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend lithium aluminum hydride in anhydrous diethyl ether.
 - Cool the suspension to 0°C in an ice bath.
 - Slowly add a solution of (+)-sclareolide in anhydrous diethyl ether to the LiAlH_4 suspension with stirring.
 - After the addition is complete, allow the reaction to warm to room temperature and stir for 4-6 hours.
 - Carefully quench the reaction by the sequential addition of water, 15% aqueous sodium hydroxide, and then more water.
 - Filter the resulting mixture and wash the solid with diethyl ether.
 - Combine the organic filtrates, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude diol.
- Oxidation to γ -**Bicyclohomofarnesal**:
 - Dissolve the crude diol in dichloromethane.

- Add pyridinium chlorochromate (PCC) to the solution and stir at room temperature for 2-3 hours.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
- Concentrate the filtrate under reduced pressure.
- Purification:
 - Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to obtain pure **γ-bicyclohomofarnesal**.

Protocol for Sensory Evaluation of **γ-Bicyclohomofarnesal**

Objective: To assess the olfactory profile of **γ-Bicyclohomofarnesal**.

Materials:

- **γ-Bicyclohomofarnesal** (diluted to 1% in a suitable solvent like ethanol or dipropylene glycol)
- Standard fragrance smelling strips
- Odor-free evaluation booths
- Panel of trained sensory analysts

Procedure:

- Preparation:
 - Dip smelling strips into the 1% solution of **γ-bicyclohomofarnesal**, ensuring a consistent amount of material is applied to each strip.

- Allow the solvent to evaporate for 30 seconds before evaluation.
- Evaluation:
 - Present the smelling strips to the panelists in a controlled, odor-free environment.
 - Instruct panelists to evaluate the odor at different time intervals (e.g., immediately, after 15 minutes, 1 hour, 4 hours, and 24 hours) to assess the top, middle, and base notes.
 - Panelists should describe the odor using a standardized fragrance vocabulary, noting attributes such as "ambergris," "woody," "dry," "animalic," "marine," etc.
 - Panelists should also rate the intensity of the odor on a scale (e.g., 1 to 10).
- Data Analysis:
 - Compile the descriptors and intensity ratings from all panelists.
 - Analyze the data to create a comprehensive olfactory profile of γ -**bicyclohomofarnesal** over time.

Protocol for Stability Testing in a Consumer Product Base

Objective: To evaluate the stability of γ -**Bicyclohomofarnesal** in a representative consumer product base (e.g., a liquid laundry detergent).

Materials:

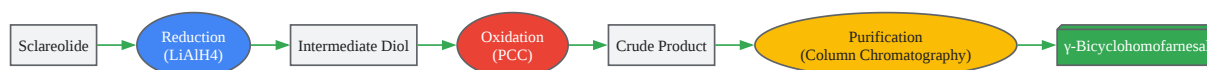
- γ -**Bicyclohomofarnesal**
- Unfragranced liquid laundry detergent base
- Glass storage containers
- Environmental chamber or oven
- UV light source

Procedure:

- Sample Preparation:
 - Incorporate γ -**bicyclohomofarnesal** into the laundry detergent base at a typical use level (e.g., 0.2%).
 - Prepare a control sample of the unfragranced base.
 - Divide the fragranced and control samples into multiple aliquots for different storage conditions.
- Storage Conditions:
 - Store samples under various conditions to simulate shelf-life and use:
 - Accelerated Aging: 40°C in an oven for 4, 8, and 12 weeks.
 - Light Exposure: Under a UV lamp for a specified duration.
 - Room Temperature: As a control.
- Evaluation:
 - At each time point, evaluate the samples for:
 - Olfactory Changes: A sensory panel compares the stored fragranced sample to a freshly prepared sample to detect any changes in odor character or intensity.
 - Physical Changes: Observe any changes in color, clarity, or viscosity of the detergent base.
 - Chemical Analysis (Optional): Use techniques like gas chromatography-mass spectrometry (GC-MS) to quantify the concentration of γ -**bicyclohomofarnesal** and identify any degradation products.
- Data Analysis:

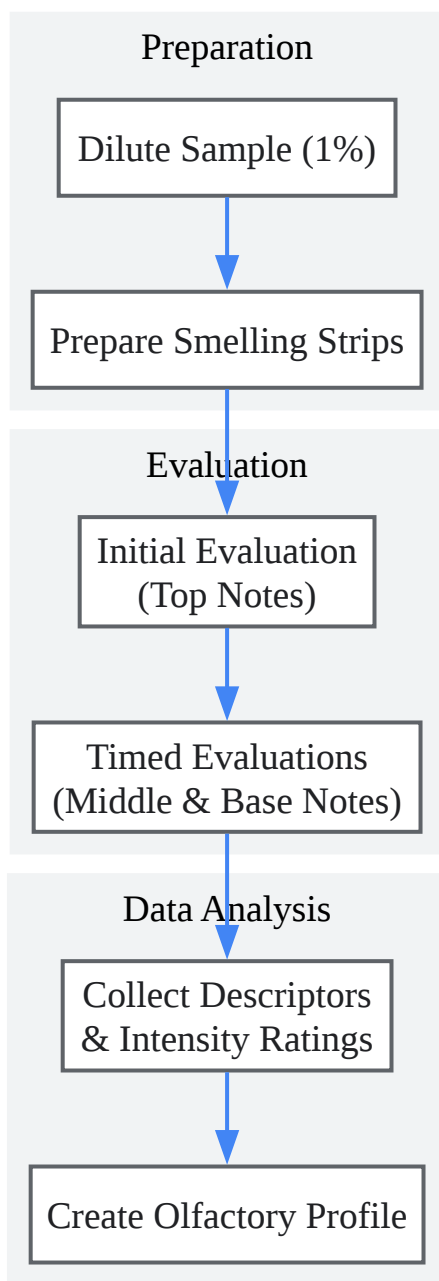
- Record all observations and measurements.
- Assess the overall stability of γ -**bicyclohomofarnesal** in the product base under the tested conditions.

Diagrams



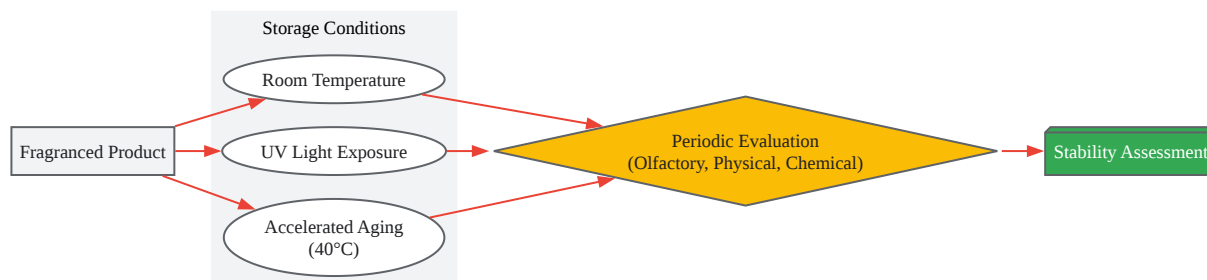
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Caption: Synthesis workflow for γ -**Bicyclohomofarnesal** from Sclareolide.



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Caption: Workflow for the sensory evaluation of a fragrance ingredient.



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Caption: Logical flow for fragrance stability testing in a consumer product.

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